

Fundamental Properties of 7-Amino-4-methylcoumarin (AMC)

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Compound Focus: 7-Amino-4-methylcoumarin

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AMC is a coumarin-derivative fluorophore with excellent photophysical properties, including a high fluorescence quantum yield and good photostability [1] [2]. Its core structure allows for various chemical modifications, making it an ideal scaffold for probe design.

The table below summarizes the key photophysical properties of AMC from multiple sources, with minor variations due to different measurement conditions.

Table 1: Photophysical Properties of 7-Amino-4-methylcoumarin (AMC)

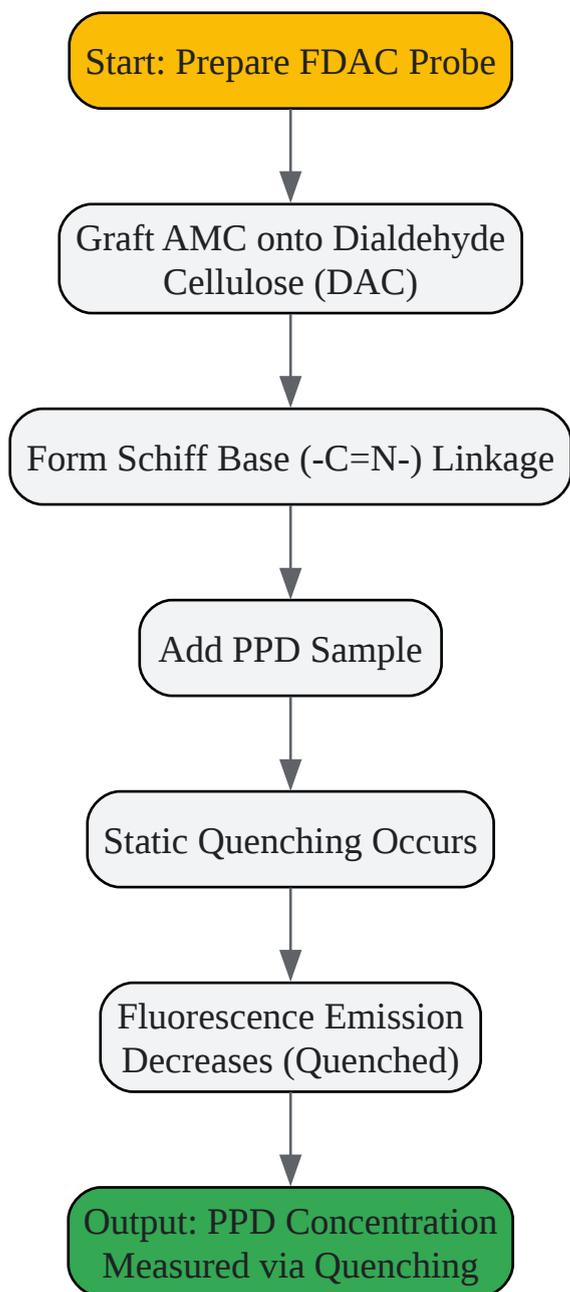
Property	Reported Values	Measurement Context
Excitation Maximum (λ_{ex})	341 nm [3], 344 nm [4], 351 nm [1], ~340-350 nm [5]	Aqueous solution / Fluorescence detection
Emission Maximum (λ_{em})	441 nm [3], 440 nm [4], 430 nm [1], ~430-440 nm [5]	Aqueous solution / Fluorescence detection
Molecular Weight	175.19 g/mol [1] [6]	-
Stokes Shift	~100 nm	Calculated from typical excitation/emission values
Primary Applications	Fluorescent probes for metal ions (Fe^{3+} , Cu^{2+}) [7] [8], toxic compounds (PPD) [5], enzyme activity assays [2], and bioorthogonal chemistry [9]	-

Detection Mechanisms and Experimental Protocols

AMC-based probes operate through different signaling mechanisms. The following workflows and protocols cover three primary applications: detecting environmental contaminants, metal ions, and enzyme activity.

Detection of p-Phenylenediamine (PPD) via Static Quenching

This protocol uses a fluorescent dialdehyde cellulose (FDAC) probe, synthesized by grafting AMC onto dialdehyde cellulose (DAC), for detecting PPD in water samples [5].



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Detailed Experimental Protocol

- **Probe Synthesis (FDAC):**

- Graft **7-amino-4-methylcoumarin** (AMC) onto dialdehyde cellulose (DAC) via an aldol-amine condensation reaction [5].
- Confirm the formation of the Schiff base (-C=N-) linkage, which enhances the reaction activity of the fluorescent moiety [5].

- **Detection Procedure:**

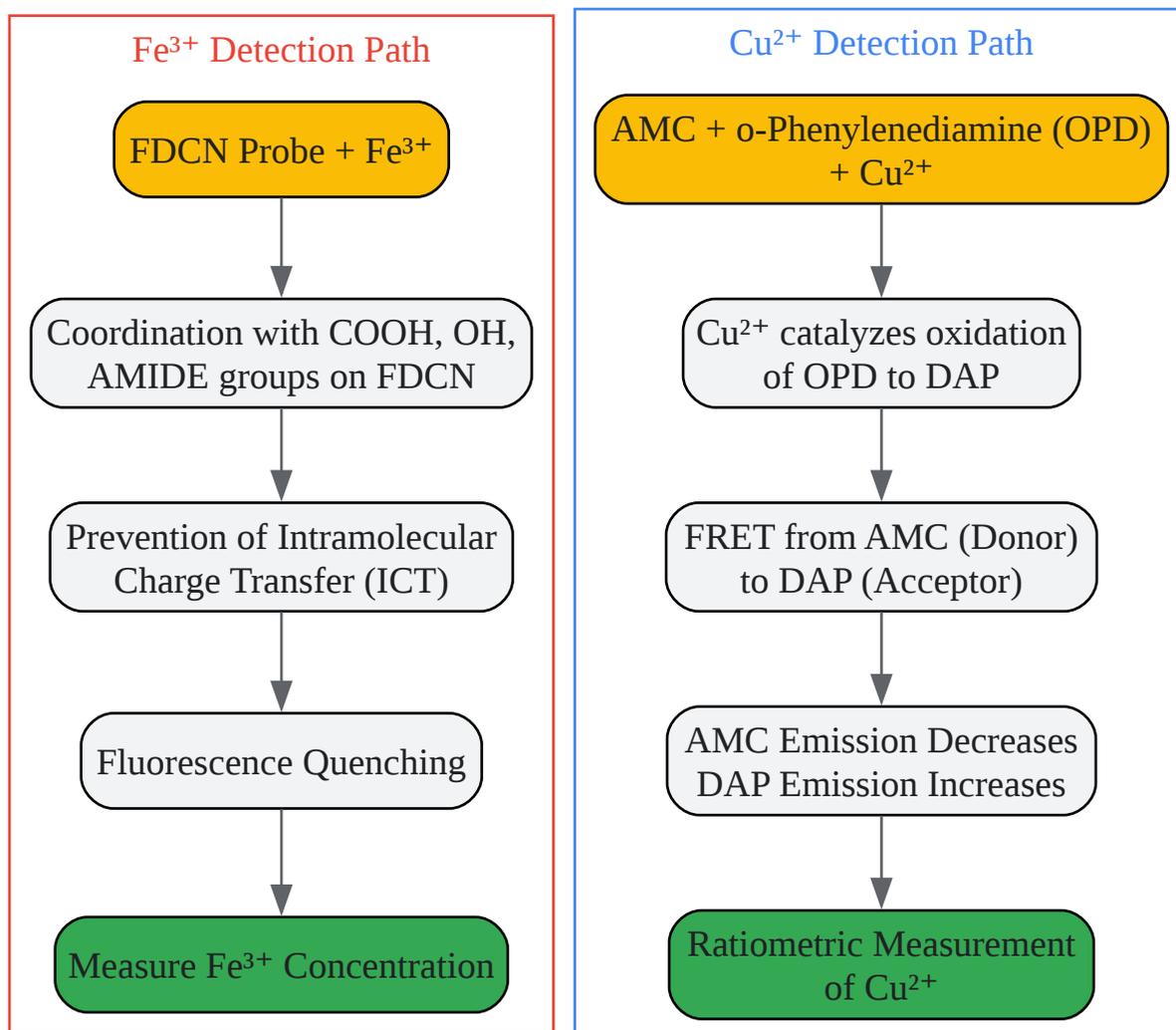
- **Instrument Setup:** Use a fluorescence spectrophotometer with the excitation wavelength set to **340 nm** and record the emission spectrum at **430 nm** [5].
- **Sample Preparation:** Disperse the FDAC probe in the aqueous sample containing PPD. Polar solvents provide the best effectiveness [5].
- **Measurement:** The fluorescence intensity of FDAC is statically quenched upon interaction with PPD.
- **Quantification:** The degree of quenching is proportional to PPD concentration within the range of **10–100 $\mu\text{mol/L}$** [5].

- **Performance Metrics:**

- **Linear Detection Range:** 10–100 $\mu\text{mol/L}$ [5].
- **Limit of Detection (LOD):** 3.2 $\mu\text{mol/L}$ [5].
- **Quenching Constant:** Determine using the Stern-Volmer equation [5].

Detection of Metal Ions (Fe^{3+} and Cu^{2+}) via Coordination or FRET

AMC can be integrated into nanosensors or ratiometric platforms for highly selective metal ion detection.



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Detailed Experimental Protocols

- **Fe³⁺ Detection using Fluorescent Dicarboxylic Cellulose Nanocrystals (FDCN) [7]:**
 - **Probe Synthesis:** Attach AMC to dicarboxylic cellulose nanocrystals (DCN) using a catalyst like DMTMM [7].
 - **Procedure:**
 - Disperse FDCN powder in the sample solution containing metal ions.
 - Record fluorescence spectra with excitation at **335 nm**.
 - FDCN shows selective quenching specifically for Fe³⁺ ions due to coordination with carboxylic, hydroxyl, and amide groups on the probe, which prevents intramolecular charge transfer (ICT) [7].
 - **Performance:**

- **LOD:** 0.26 μM [7].
 - **Stoichiometry:** 1:1 (Fe^{3+} to FDCN) [7].
 - **Quenching Constant (K_{sv}):** 0.1229 [7].
- **Cu^{2+} Detection using a Ratiometric FRET Platform [8]:**
 - **Principle:** This method uses a two-step process where Cu^{2+} catalyzes the oxidation of o-phenylenediamine (OPD) to form 2,3-diaminophenazine (DAP), which then acts as a FRET acceptor for AMC [8].
 - **Procedure:**
 - Prepare a solution containing AMC and OPD.
 - Introduce the sample containing Cu^{2+} .
 - Record fluorescence spectra. The emission peak of AMC (donor) at **438 nm** decreases, while the emission peak of DAP (acceptor) at **557 nm** increases [8].
 - **Performance:**
 - Enables **naked-eye visual** fluorescence detection under a UV lamp [8].
 - The ratiometric signal ($I_{557\text{nm}} / I_{438\text{nm}}$) is proportional to Cu^{2+} concentration, improving accuracy [8].

Enzyme Activity Detection via Enzymatic Cleavage

AMC is widely used as a fluorogenic tag in substrates for proteases and other hydrolytic enzymes [2].

Detailed Experimental Protocol

- **Principle:** A peptide substrate is labeled with AMC via an amide bond, which quenches its fluorescence. Upon enzymatic cleavage, the free AMC is released, resulting in a strong increase in fluorescence intensity [2].
- **Procedure [1]:**
 - **Substrate Preparation:** Use a custom peptide-AMC conjugate (e.g., Z-Leu-Arg-AMC for certain proteases).
 - **Assay Conditions:**
 - Add the substrate to the enzyme solution in an appropriate buffer (e.g., 0.05 M Tris buffer, pH 7.0).
 - Incubate at the optimal temperature for the enzyme (e.g., 37°C).
 - **Measurement:** Monitor the fluorescence in real-time with excitation at **351 nm** and emission at **430 nm** [1]. The increase in fluorescence over time is directly proportional to enzyme activity.

- **Performance:**

- Fluorescence intensity can increase **up to 700-fold** after cleavage [2].

Performance Summary and Comparison

Table 2: Performance Summary of AMC-Based Detection Systems

Target Analyte	Probe Name / System	Detection Mechanism	Linear Range	Limit of Detection (LOD)
p-Phenylenediamine (PPD)	FDAC (Dialdehyde cellulose with AMC) [5]	Static Quenching	10–100 $\mu\text{mol/L}$	3.2 $\mu\text{mol/L}$
Fe ³⁺ Ion	FDCN (Dicarboxylic cellulose nanocrystals with AMC) [7]	Coordination Complex & ICT Prevention	1–500 μM (Titration)	0.26 μM
Cu ²⁺ Ion	AMC + OPD Ratiometric Platform [8]	Catalytic Oxidation & FRET	Information missing	Information missing
General Enzyme Activity	Peptide-AMC Conjugate [2]	Enzymatic Cleavage & Fluorescence Turn-On	Dependent on specific enzyme kinetics	Dependent on specific enzyme kinetics

Practical Notes for Researchers

- **Solvent and Environment:** The performance of AMC-based probes can be influenced by the solvent polarity and pH. The FDAC probe for PPD, for instance, works best in polar solvents with less interference from pH and other compounds [5].
- **Probe Immobilization:** Grafting AMC onto solid matrices like cellulose nanocrystals enhances the probe's hydrophilicity, selectivity, and practicality for water analysis [5] [7].

- **Signal Validation:** For metal ion detection, competition experiments and the use of chelating agents like EDTA (which can reverse quenching by Fe^{3+}) [7] are crucial to confirm specificity.
- **Advanced Applications:** Caged AMC derivatives (e.g., with an allyl carbamate group) are valuable in bioorthogonal chemistry, where their fluorescence can be activated by a catalyst inside living cells [9].

Conclusion

7-Amino-4-methylcoumarin is a robust and flexible fluorophore for constructing various fluorescent probes. Its ability to be integrated into different sensing mechanisms—including static quenching, coordination chemistry, FRET, and enzymatic cleavage—makes it a powerful tool for researchers developing assays for environmental monitoring, diagnostic testing, and drug development. The protocols outlined provide a foundational guide for implementing these sensitive and selective detection systems in the laboratory.

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